

Safe Disposal of Cyclopropylamine-d5: A Procedural Guide

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Compound of Interest

Compound Name: Cyclopropylamine-d5

Cat. No.: B591091

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For laboratory professionals, including researchers, scientists, and those in drug development, the proper disposal of deuterated compounds like **Cyclopropylamine-d5** is critical for ensuring safety and regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **Cyclopropylamine-d5**, based on established safety data.

Cyclopropylamine-d5 is a highly flammable, corrosive, and harmful liquid, necessitating careful management as hazardous waste.^[1] Adherence to the following procedures will minimize risks and ensure responsible environmental stewardship.

Immediate Safety Precautions

Before beginning any disposal-related activities, ensure that appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to:

- Protective gloves
- Protective clothing
- Eye and face protection^[1]

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.^[1] Keep the compound away from heat, sparks, open flames, and other ignition sources.^[1]

Step-by-Step Disposal Protocol

The primary method for the disposal of **Cyclopropylamine-d5** involves absorption and subsequent treatment as hazardous waste.

- **Containment of Spills:** In the event of a spill, immediately contain the liquid.
- **Absorption:** Use an inert absorbent material, such as vermiculite or sand, to soak up the spilled **Cyclopropylamine-d5**.
- **Collection:** Carefully collect the absorbent material containing the **Cyclopropylamine-d5**.
- **Packaging:** Place the contaminated absorbent material into a suitable, sealable, and properly labeled container for hazardous waste.
- **Disposal:** The sealed container must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste pickup and disposal.[\[2\]](#)

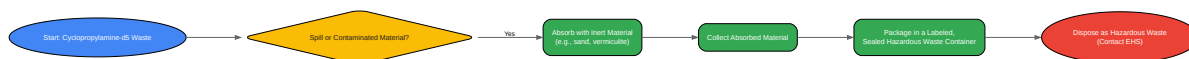
Quantitative Data Summary

The following table summarizes key quantitative data for **Cyclopropylamine-d5**, crucial for understanding its physical and chemical properties for safe handling.

Property	Value
Molecular Weight	62.13 g/mol [3]
Density	0.824 g/cm ³ [1]
Flash Point	-25 °C (-13 °F) [1] [4]
Boiling Point	49 - 50 °C (120 - 122 °F) [1] [4]
Melting Point	-35 °C (-31 °F) [1]
Vapor Pressure	322 hPa (242 mmHg) at 20 °C (68 °F) [1]
Auto-ignition Temperature	275 °C (527 °F) [1]

Disposal Workflow

The logical flow for the proper disposal of **Cyclopropylamine-d5** is illustrated in the diagram below. This workflow outlines the decision-making process from initial handling to final disposal.



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Cyclopropylamine-d5 Disposal Workflow

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